

Strategies to enhance the stability of Thalidomide-azetidine-CHO in solution

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Compound of Interest

Compound Name: Thalidomide-azetidine-CHO

Cat. No.: B12365090

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Technical Support Center: Thalidomide-azetidine-CHO

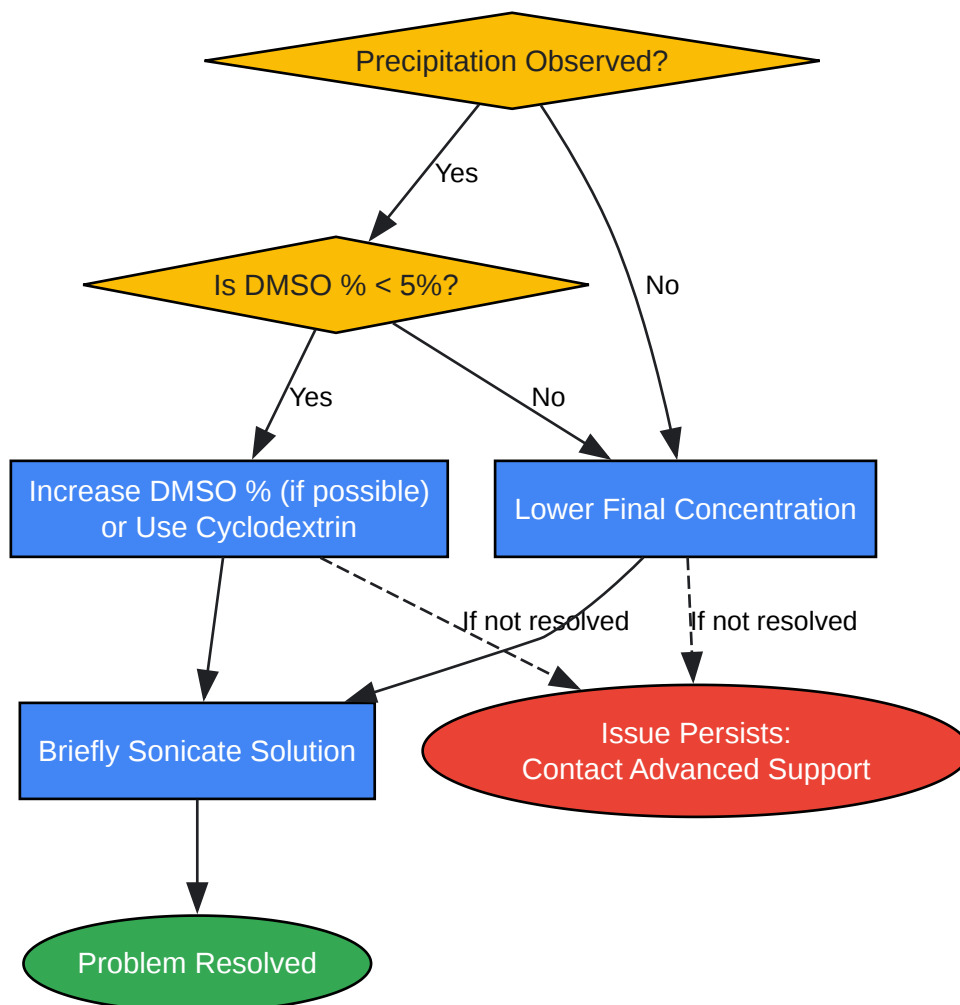
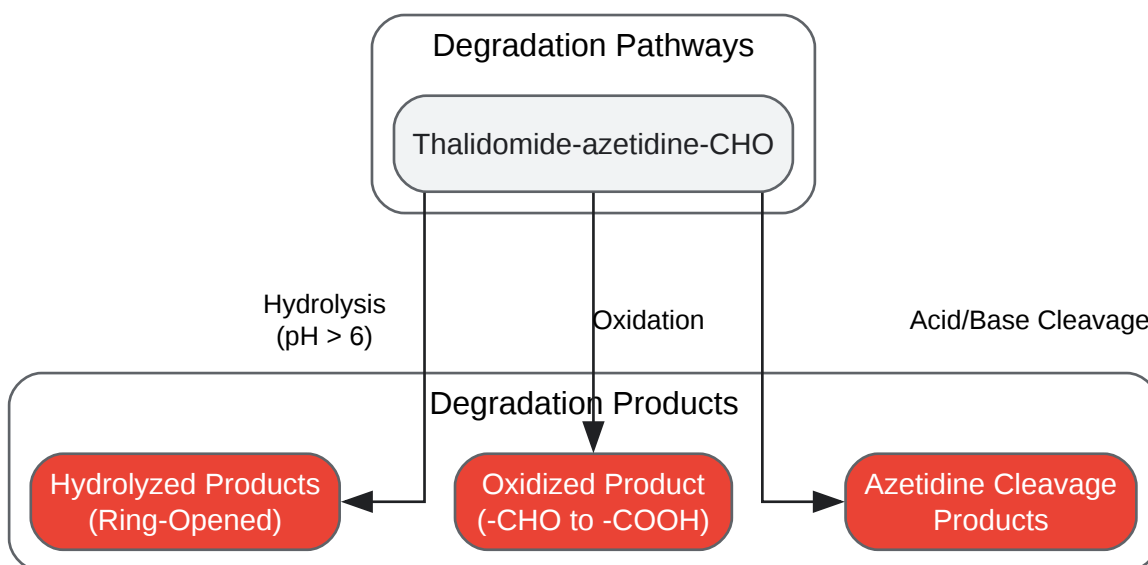
Welcome to the technical support center for **Thalidomide-azetidine-CHO**. This resource provides troubleshooting guidance and answers to frequently asked questions regarding the handling and stability of this compound in solution.

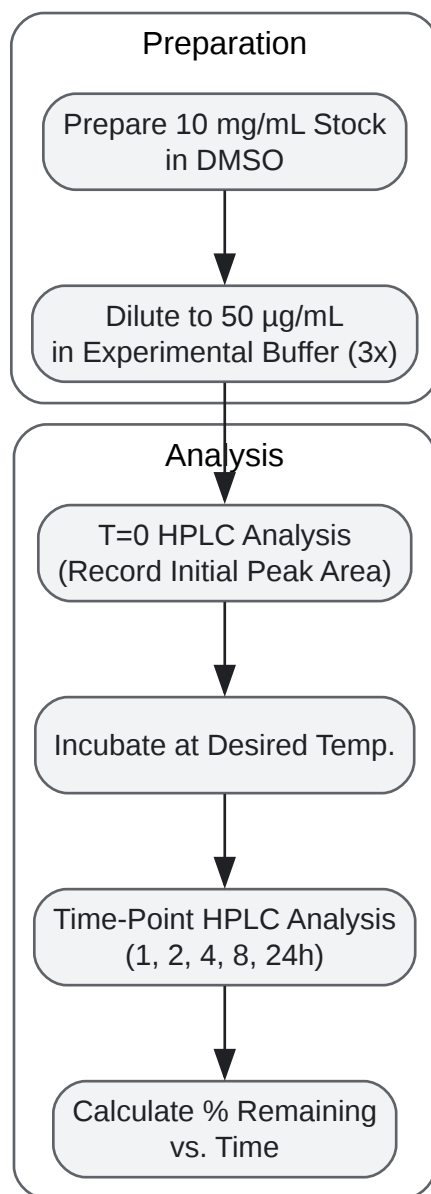
Frequently Asked Questions (FAQs)

Q1: What are the primary degradation pathways for **Thalidomide-azetidine-CHO** in solution?

A1: **Thalidomide-azetidine-CHO** is susceptible to three main degradation pathways due to its composite structure:

- **Hydrolysis:** The thalidomide moiety contains four amide bonds that are susceptible to hydrolytic cleavage, particularly at pH levels above 6.^[1] This can lead to the opening of the glutarimide or phthalimide rings.
- **Oxidation:** The aldehyde (CHO) group is chemically reactive and can be easily oxidized to a carboxylic acid, especially in the presence of trace metals or atmospheric oxygen.
- **Ring Strain-Driven Cleavage:** The four-membered azetidine ring possesses inherent ring strain.^{[2][3][4]} Under strongly acidic or basic conditions, this ring can be susceptible to nucleophilic attack and cleavage, compromising the molecule's integrity.^[2]





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